

# 1-Chlorohexane molecular weight and formula

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## Compound of Interest

Compound Name: 1-Chlorohexane

Cat. No.: B165106

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## In-Depth Technical Guide: 1-Chlorohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-chlorohexane**, with a focus on its molecular weight and formula. It includes detailed experimental protocols for its synthesis and a key nucleophilic substitution reaction, presented to support advanced research and development in the chemical and pharmaceutical sciences.

## Core Properties and Molecular Data

**1-Chlorohexane** is a halogenated alkane that serves as a versatile intermediate in organic synthesis. A clear understanding of its fundamental properties is essential for its application in laboratory and industrial settings.

## Molecular Formula and Weight

The empirical and molecular formula for **1-chlorohexane** is  $C_6H_{13}Cl$ .<sup>[1][2]</sup> Its structure consists of a six-carbon hexane chain with a single chlorine atom substituted at the first position. The linear formula is  $CH_3(CH_2)_5Cl$ .

The molecular weight of **1-chlorohexane** has been determined to be 120.62 g/mol.<sup>[1][2]</sup>

## Physicochemical Data

A summary of the key quantitative data for **1-chlorohexane** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>13</sub> Cl
Molecular Weight	120.62 g/mol
CAS Number	544-10-5
Appearance	Colorless liquid
Density	0.879 g/mL at 25 °C
Boiling Point	133-134 °C
Melting Point	-94 °C
Refractive Index (n <sub>20/D</sub> )	1.419
Solubility	Insoluble in water; soluble in organic solvents.

## Synthesis and Reaction Protocols

Detailed methodologies for the synthesis and subsequent reaction of **1-chlorohexane** are critical for researchers. The following protocols are based on established procedures in practical organic chemistry.

### Experimental Protocol 1: Synthesis of 1-Chlorohexane from 1-Hexanol

This protocol details the synthesis of **1-chlorohexane** via the reaction of 1-hexanol with thionyl chloride, a method adapted from Vogel's Textbook of Practical Organic Chemistry.



Materials:

- 1-Hexanol (12.5 mL)

- Thionyl chloride (22 mL)
- 10% Sodium carbonate solution
- Anhydrous sodium sulfate
- Distilled water

Apparatus:

- 500 mL three-neck round-bottom flask
- Heating mantle with stirrer
- Reflux condenser
- Addition funnel
- Distillation apparatus
- 125 mL separatory funnel

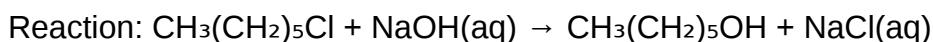
Procedure:

- Set up the 500 mL three-neck round-bottom flask in a heating mantle. Attach the reflux condenser to the center neck and the addition funnel to a side neck.
- Charge the flask with 22 mL of thionyl chloride.
- With stirring, add 12.5 mL of 1-hexanol dropwise from the addition funnel. The addition is exothermic and should be performed slowly and carefully.
- Once the addition is complete, heat the mixture to reflux and maintain for 1 hour.
- After the reflux period, rearrange the apparatus for distillation.
- Distill the mixture slowly. Initially, excess thionyl chloride will distill over at approximately 80-120 °C.

- Change the receiving flask and collect the fraction that distills at 131 °C. This is the crude **1-chlorohexane**.
- Transfer the crude product to a 125 mL separatory funnel and wash successively with distilled water, 10% sodium carbonate solution, and again with distilled water.
- Dry the washed product by adding anhydrous sodium sulfate until the liquid is clear.
- For higher purity, the final product can be redistilled.

## Experimental Protocol 2: Hydrolysis of 1-Chlorohexane to 1-Hexanol

This protocol describes the nucleophilic substitution reaction of **1-chlorohexane** with aqueous sodium hydroxide to yield 1-hexanol.



Materials:

- **1-Chlorohexane**
- Aqueous sodium hydroxide solution (e.g., 2 M)
- Ethanol (as a co-solvent, optional)
- Diethyl ether or other suitable extraction solvent
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate

Apparatus:

- Round-bottom flask
- Reflux condenser

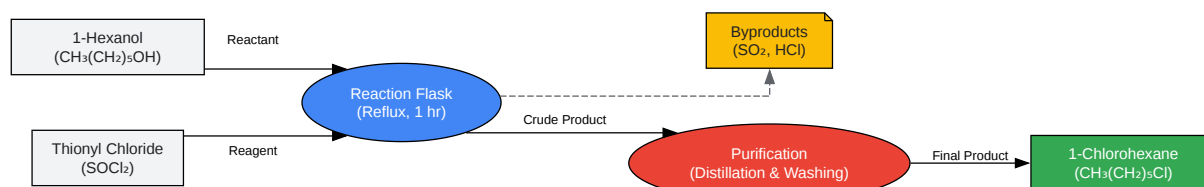
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Place the **1-chlorohexane** into a round-bottom flask.
- Add the aqueous sodium hydroxide solution. To improve miscibility, a 50/50 mixture of ethanol and water can be used as the solvent for the sodium hydroxide.
- Heat the mixture under reflux for several hours to ensure the reaction goes to completion. The progress can be monitored by thin-layer chromatography (TLC).
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Extract the aqueous mixture with diethyl ether (or another suitable organic solvent) multiple times.
- Combine the organic extracts and wash with a saturated aqueous sodium chloride solution (brine).
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent using a rotary evaporator to yield the crude 1-hexanol.
- The product can be purified further by distillation.

## Visualizing the Synthesis Pathway

The logical flow of the synthesis of **1-chlorohexane** from its precursor, 1-hexanol, is a fundamental concept for planning experimental work.



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Caption: Synthesis workflow for **1-Chlorohexane** from 1-Hexanol.

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## References

- 1. scribd.com [scribd.com]
- 2. scribd.com [scribd.com]
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